

Synthesis and Characterization of N-nitroso-nintedanib Reference Standard: A Technical Guide

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Compound of Interest

Compound Name: *N-nitroso-nintedanib*

Cat. No.: *B16029192*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The following document provides a comprehensive overview of the synthesis and characterization of the **N-nitroso-nintedanib** reference standard based on publicly available scientific literature. It is intended for informational purposes for research and development professionals. The experimental protocols described are derived from analogous chemical transformations and may require optimization. All laboratory work should be conducted by qualified personnel in a controlled environment with appropriate safety precautions.

Introduction

Nintedanib is a potent small molecule inhibitor of multiple tyrosine kinases, including vascular endothelial growth factor receptor (VEGFR), fibroblast growth factor receptor (FGFR), and platelet-derived growth factor receptor (PDGFR). It is approved for the treatment of idiopathic pulmonary fibrosis (IPF) and certain types of non-small cell lung cancer. As with many pharmaceutical compounds containing secondary or tertiary amine functionalities, there is a potential for the formation of N-nitroso impurities, such as **N-nitroso-nintedanib**, during the synthesis, formulation, or storage of the drug product. N-nitrosamines are a class of

compounds that are of significant concern due to their potential carcinogenic properties. Therefore, the synthesis, isolation, and characterization of **N-nitroso-nintedanib** as a reference standard are crucial for the development and validation of analytical methods to detect and quantify this impurity in nintedanib drug substance and product, ensuring patient safety.

This technical guide outlines a proposed synthetic route and a comprehensive characterization plan for **N-nitroso-nintedanib**.

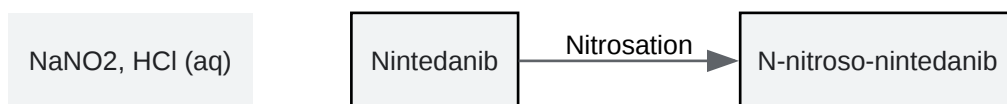
Synthesis of N-nitroso-nintedanib

A definitive, publicly available, step-by-step protocol for the synthesis of **N-nitroso-nintedanib** is not available. However, based on the known chemistry of nitrosamine formation and synthetic strategies for analogous compounds, a plausible synthetic approach is the direct nitrosation of nintedanib. An alternative, multi-step synthesis, adapted from the synthesis of N-nitroso-N-desmethyl-nintedanib, is also presented.

Proposed Synthetic Pathway: Direct Nitrosation of Nintedanib

The most direct approach to **N-nitroso-nintedanib** involves the reaction of nintedanib with a nitrosating agent, such as sodium nitrite, under acidic conditions. The secondary amine on the aniline moiety of nintedanib is susceptible to nitrosation.

Reaction Scheme:



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Figure 1: Proposed direct nitrosation of nintedanib.

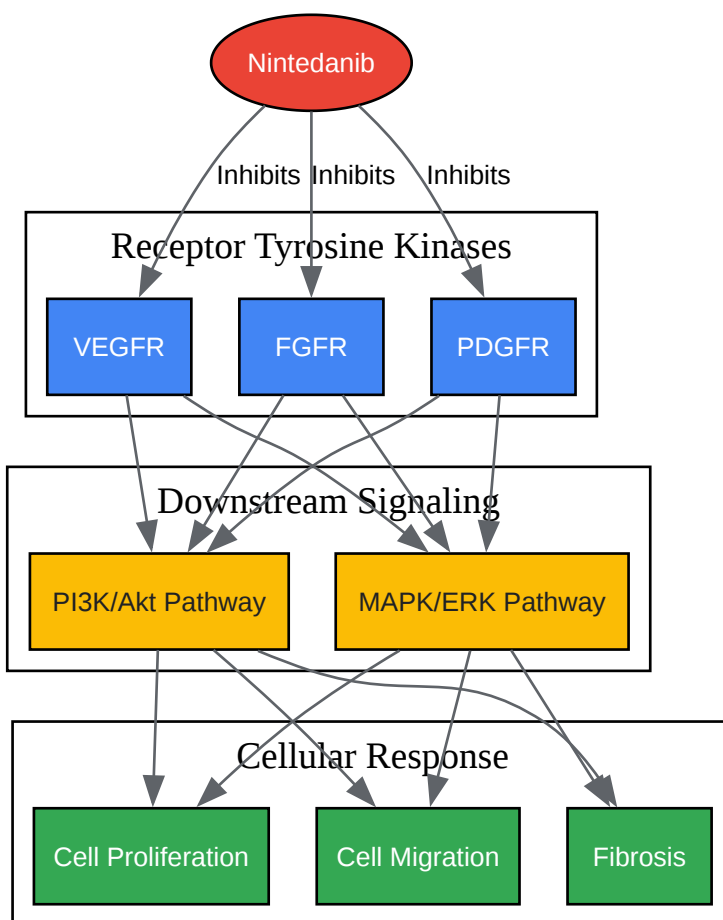
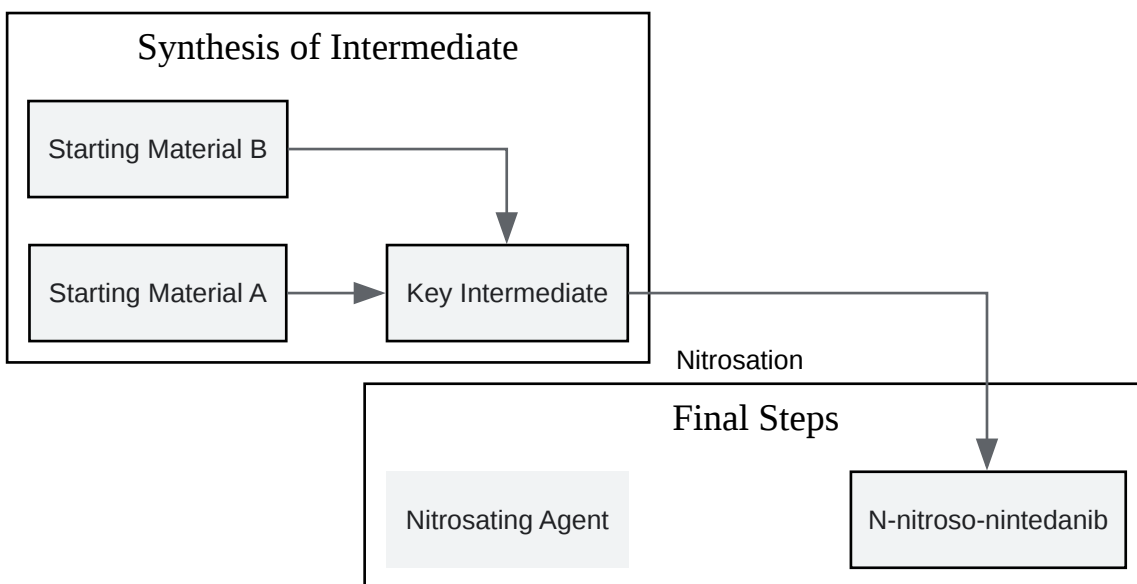
Experimental Protocol (Proposed):

- **Dissolution:** Dissolve nintedanib (1 equivalent) in a suitable organic solvent such as methanol or a mixture of dichloromethane and water.

- **Acidification:** Cool the solution in an ice bath (0-5 °C) and add a dilute aqueous solution of hydrochloric acid dropwise with stirring.
- **Nitrosation:** Slowly add an aqueous solution of sodium nitrite (1.1 equivalents) to the reaction mixture while maintaining the temperature between 0-5 °C.
- **Reaction Monitoring:** Monitor the progress of the reaction by Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- **Work-up:** Once the reaction is complete, quench the reaction by adding a scavenger for excess nitrous acid, such as sulfamic acid. Neutralize the mixture with a suitable base (e.g., sodium bicarbonate solution).
- **Extraction:** Extract the product into an organic solvent (e.g., dichloromethane or ethyl acetate).
- **Purification:** Dry the combined organic layers over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel.

Alternative Multi-step Synthesis via an Intermediate

An alternative approach involves a multi-step synthesis, which can offer better control and potentially higher purity of the final product. This method is adapted from the synthesis of a related nitrosamine impurity.



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